

azaconazole FRAC code 3 fungicide classification

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Compound Focus: Azaconazole

CAS No.: 60207-31-0

Cat. No.: S519984

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Azaconazole Technical Profile

Azaconazole is a systemic conazole fungicide belonging to the **Sterol Biosynthesis Inhibitors (SBI)** group with a **FRAC Code 3**, specifically classified as a **Demethylation Inhibitor (DMI)** [1] [2] [3].

Key Identifiers and Properties

Property	Description
IUPAC Name	1-((2-(2,4-dichlorophenyl)-1,3-dioxolan-2-yl)methyl)-1H-1,2,4-triazole [1]
CAS RN	60207-31-0 [1]
Molecular Formula	C ₁₂ H ₁₁ Cl ₂ N ₃ O ₂ [1]
Mode of Action	Sterol Biosynthesis Inhibitor (Demethylation Inhibitor) [1]
FRAC Code	3 [1]
Chemical Family	Conazole fungicide [1]
Primary Use	Control of canker and wood-destroying fungi in ornamentals and stored crops [1]

Physicochemical and Environmental Fate Data [1]

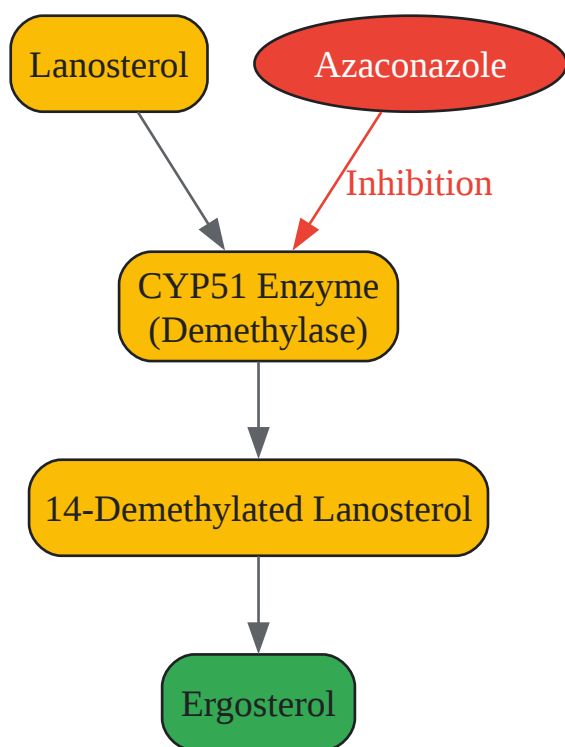
Parameter	Value	Interpretation
Water Solubility (20°C, pH 7)	300 mg/L	Moderate
Octanol-Water Partition Coefficient (Log P)	2.36	Low
Vapour Pressure (20°C)	5.33×10^{-04} mPa	Low volatility
Dissociation Constant pKa	3	Very weak base
Soil Degradation (Aerobic) DT ₅₀	Data unavailable	-
Aqueous Photolysis DT ₅₀	Stable	Persistent
Aqueous Hydrolysis DT ₅₀	Stable	Persistent

Mode of Action and Experimental Framework

Azaconazole exhibits **systemic (penetrant) activity** and works by inhibiting a critical step in fungal membrane development.

Mode of Action: Sterol Biosynthesis Inhibition **Azaconazole** inhibits the **C14-demethylation of lanosterol** in fungi by targeting the cytochrome P450 enzyme CYP51 [2]. This disruption prevents the formation of ergosterol, an essential component of fungal cell membranes, leading to abnormal membrane permeability and cellular integrity loss.

The experimental diagram below illustrates this inhibitory pathway:



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Efficacy and Application Protocols

- **Activity:** **Azaconazole** is both **preventative and curative**, capable of stopping established infections [2].
- **Formulation and Application:** Typically formulated as a liquid concentrate for **foliar spray** applications [1].
- **Experimental Use:** In research settings, **azaconazole** is applied to control canker and sapstain fungi in wood and ornamental crops [1].

Resistance Management and Classification

FRAC Code 3 Group The Fungicide Resistance Action Committee (FRAC) assigns Group 3 to **Demethylation Inhibitors (DMIs)**. **Azaconazole** shares this group with other triazoles and imidazoles [2] [3].

Resistance Risk and Management

- **Risk Level:** DMIs have a **moderate-risk rating** for resistance development [2].
- **Management Strategies:**

- **Use mixtures:** Apply with effective fungicides from different FRAC groups.
- **Follow label rates:** Use recommended dosage and application timing.
- **Limit applications:** Avoid repeated sequential applications of DMI-only fungicides, especially for high-risk pathogens [2].

Research and Regulatory Status

- **Regulatory Status in EU:** **Azaconazole** is **not approved** under EC Regulation 1107/2009 [1].
- **Documented Resistance:** While specific cases for **azaconazole** are not listed in the search results, FRAC notes that pathogens like *Alternaria*, grey mold, and powdery mildews are at higher risk of developing DMI resistance [2].

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References

1. Azaconazole - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Fungicide Modes of Action - Bayer Crop Science [cropscience.bayer.us]
3. Fungicide Activity Group Table [croplife.org.au]

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